

# understanding the reactivity of o-Iodosobenzoate

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## Compound of Interest

Compound Name: *o*-Iodosobenzoate

Cat. No.: B1240650

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## An In-depth Technical Guide to the Reactivity of **o**-Iodosobenzoate

For researchers, scientists, and drug development professionals, understanding the nuances of reactive chemical species is paramount to innovation. **o**-Iodosobenzoate (IBA), a hypervalent iodine(III) compound, stands out as a versatile and potent reagent in organic synthesis and biochemistry. This guide provides a comprehensive overview of its core reactivity, applications, and the experimental protocols necessary for its effective use.

## Core Chemical Properties and Structure

**o**-Iodosobenzoate is the conjugate base of 2-iodosobenzoic acid. The central iodine atom exists in a +3 oxidation state, making it a strong electrophile and a potent oxidizing agent.<sup>[1]</sup> This hypervalent state is key to its reactivity, as the iodine atom readily undergoes reductive elimination to a more stable +1 or -1 state.<sup>[1]</sup> In the solid state, it often exists as a polymeric structure.<sup>[1]</sup>

A crucial aspect of **o**-Iodosobenzoate chemistry is its relationship with *o*-iodoxybenzoic acid (IBX), a hypervalent iodine(V) compound. IBA is the reduced form of IBX and can be generated in situ from IBA using a co-oxidant.<sup>[2][3]</sup> Conversely, IBA can disproportionate to form *o*-iodoxybenzoic acid and *o*-iodobenzoic acid.<sup>[4][5]</sup> This interconversion is a critical consideration in its application, as IBX is often a highly reactive contaminant responsible for side reactions.<sup>[4][6]</sup>

Table 1: Physical and Chemical Properties of *o*-Iodosobenzoic Acid

Property	Value
Chemical Formula	C <sub>7</sub> H <sub>5</sub> IO <sub>3</sub>
Molecular Weight	264.02 g/mol
Appearance	White to off-white solid
IUPAC Name	2-Iodosylbenzoic acid
Synonyms	IBA, 2-Iodosobenzoic acid
Canonical SMILES	<chem>C1=CC=C(C(=C1)C(=O)O)I=O</chem>

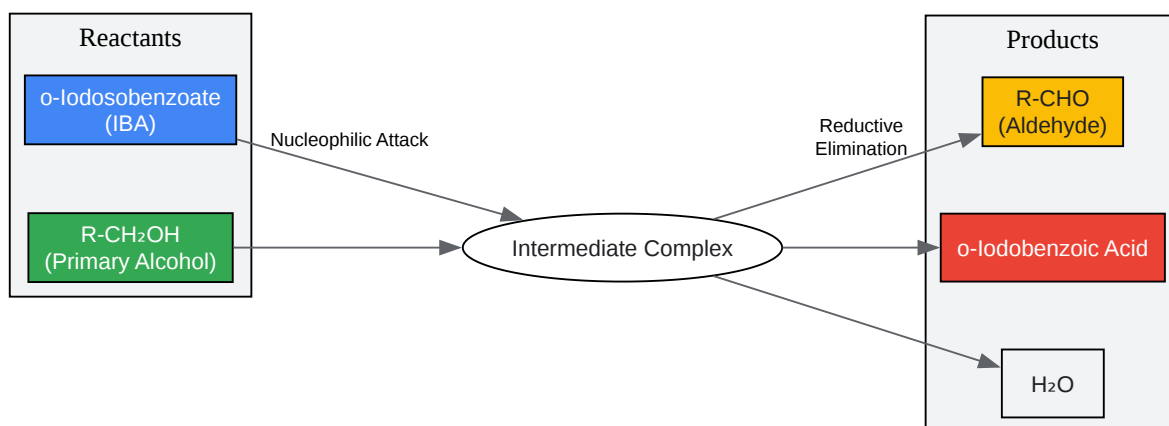
(Data sourced from PubChem CID 7269392 and other general chemical sources)

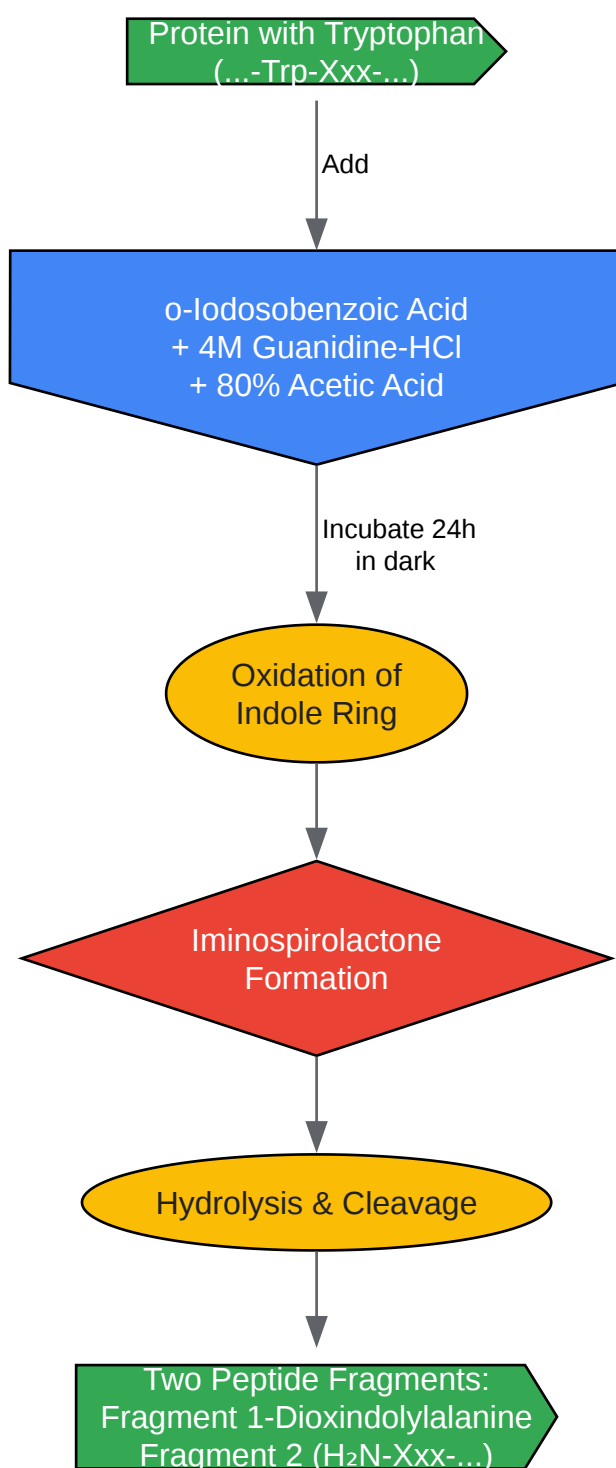
## Key Reactive Pathways and Mechanisms

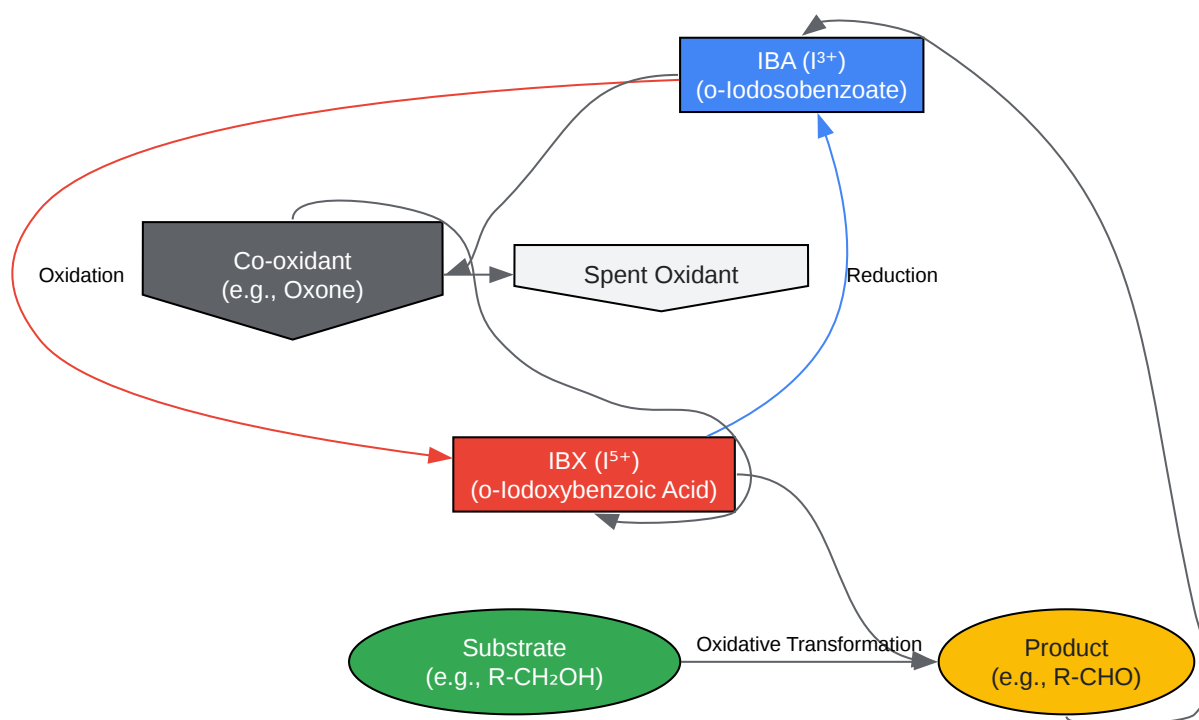
The reactivity of **o-iodosobenzoate** is dominated by its electrophilic iodine center, enabling it to act as a powerful oxidant and a catalyst in various transformations.

### Oxidation Reactions

**o-Iodosobenzoate** and its derivatives are effective oxidants for a wide range of functional groups. A primary application is the oxidation of primary and secondary alcohols to aldehydes, ketones, or carboxylic acids.<sup>[2][3]</sup> The mechanism involves the initial attack of the alcohol's oxygen on the electrophilic iodine atom, followed by elimination to yield the oxidized product and the reduced iodobenzene derivative.







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- To cite this document: BenchChem. [understanding the reactivity of o-iodosobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1240650#understanding-the-reactivity-of-o-iodosobenzoate]

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